

Technical Guide: Solubility & Application of Tris(2,4-dimethoxyphenyl)phosphine

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Compound of Interest

Compound Name: *Phosphine, tris(2,4-dimethoxyphenyl)-*

CAS No.: 95704-29-3

Cat. No.: B8224175

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Executive Summary & Physicochemical Profile[1]

Tris(2,4-dimethoxyphenyl)phosphine (CAS: 95704-29-3) is a highly electron-rich tertiary phosphine ligand. Structurally, the presence of two methoxy groups at the ortho and para positions of each phenyl ring creates a unique electronic and steric environment.

- **Electronic Effect:** The methoxy groups () are strong electron donors via resonance (+M effect), significantly increasing the electron density at the phosphorus center. This makes TDMOPP a stronger Lewis base and a better -donor than triphenylphosphine () or tris(4-methoxyphenyl)phosphine.
- **Steric Effect:** The ortho-methoxy groups increase the Tolman cone angle compared to , impacting the coordination geometry and dissociation rates in catalytic cycles.

Physicochemical Data Table

Property	Value / Description
CAS Number	95704-29-3
Molecular Formula	
Molecular Weight	442.44 g/mol
Appearance	White to off-white crystalline solid
Air Stability	Low. ^[1] Sensitive to oxidation (forms phosphine oxide).
Storage	Inert atmosphere (N ₂ or Ar), 2–8°C.
pKa (Conjugate Acid)	Estimated ~4.5–5.5 (More basic than TDMOP, pKa 2.73)

Solubility Profile in Organic Solvents^[1]^[4]

The solubility of TDMOPP is governed by the lipophilic nature of the aromatic rings balanced against the polarity of the six methoxy groups.

Solvent Compatibility Matrix

The following data categorizes solvents based on their ability to dissolve TDMOPP for preparing stock solutions (typically 0.05 M – 0.2 M).

Solvent Class	Specific Solvents	Solubility Rating	Operational Notes
Chlorinated Hydrocarbons	Dichloromethane (DCM), Chloroform (CHCl ₃), 1,2-Dichloroethane (DCE)	Excellent	Preferred for preparing concentrated stock solutions (>0.5 M).
Aromatic Hydrocarbons	Toluene, Benzene, Xylenes	Good	Ideal for high-temperature catalytic reactions. Solubility increases significantly with heat.
Ethers	Tetrahydrofuran (THF), 2-MeTHF, 1,4-Dioxane, Diethyl Ether	Good to Moderate	THF is the standard solvent for organometallic synthesis involving this ligand.
Polar Aprotic	DMF, DMSO, Acetonitrile	Moderate	Use degassed solvents strictly. High polarity may accelerate oxidation if O ₂ is present.
Alcohols	Methanol, Ethanol, Isopropanol	Low / Temperature Dependent	Poor solubility at RT. High solubility at reflux. Key for recrystallization.
Alkanes	Hexanes, Pentane, Cyclohexane	Insoluble / Poor	Used as antisolvents to precipitate the ligand or its complexes.
Water	Water	Insoluble	Ligand is highly lipophilic (insoluble in water).

Mechanistic Insight: The "Like Dissolves Like" Nuance

While TDMOPP is lipophilic, the high density of oxygen atoms (methoxy groups) allows for weak hydrogen-bond acceptance. This explains why it is soluble in DCM (which can act as a weak H-bond donor) and why it shows temperature-dependent solubility in alcohols (breaking the crystal lattice requires thermal energy, but solvation is stabilized by interaction with the methoxy oxygens).

Experimental Protocols

Protocol A: Preparation of Oxygen-Free Stock Solution (0.1 M in Toluene)

Objective: Create a stable catalyst precursor solution without phosphine oxide contamination.

- Preparation: Flame-dry a 25 mL Schlenk flask and cool under a stream of dry Nitrogen.
- Weighing: Weigh 1.106 g of TDMOPP (442.44 g/mol) in a glovebox or using rapid transfer techniques into the Schlenk flask.
- Solvent Addition: Add 25.0 mL of anhydrous, degassed Toluene via syringe through the septum.
- Dissolution: Stir at room temperature. If dissolution is slow due to particle size, gently warm to 40°C.
- Verification: The solution should be clear and colorless. A cloudy solution indicates oxidation (phosphine oxides are often less soluble in toluene) or moisture contamination.

Protocol B: Purification via Recrystallization

Context: If the ligand has partially oxidized (indicated by new peaks ~20-30 ppm in

NMR), purification is required.

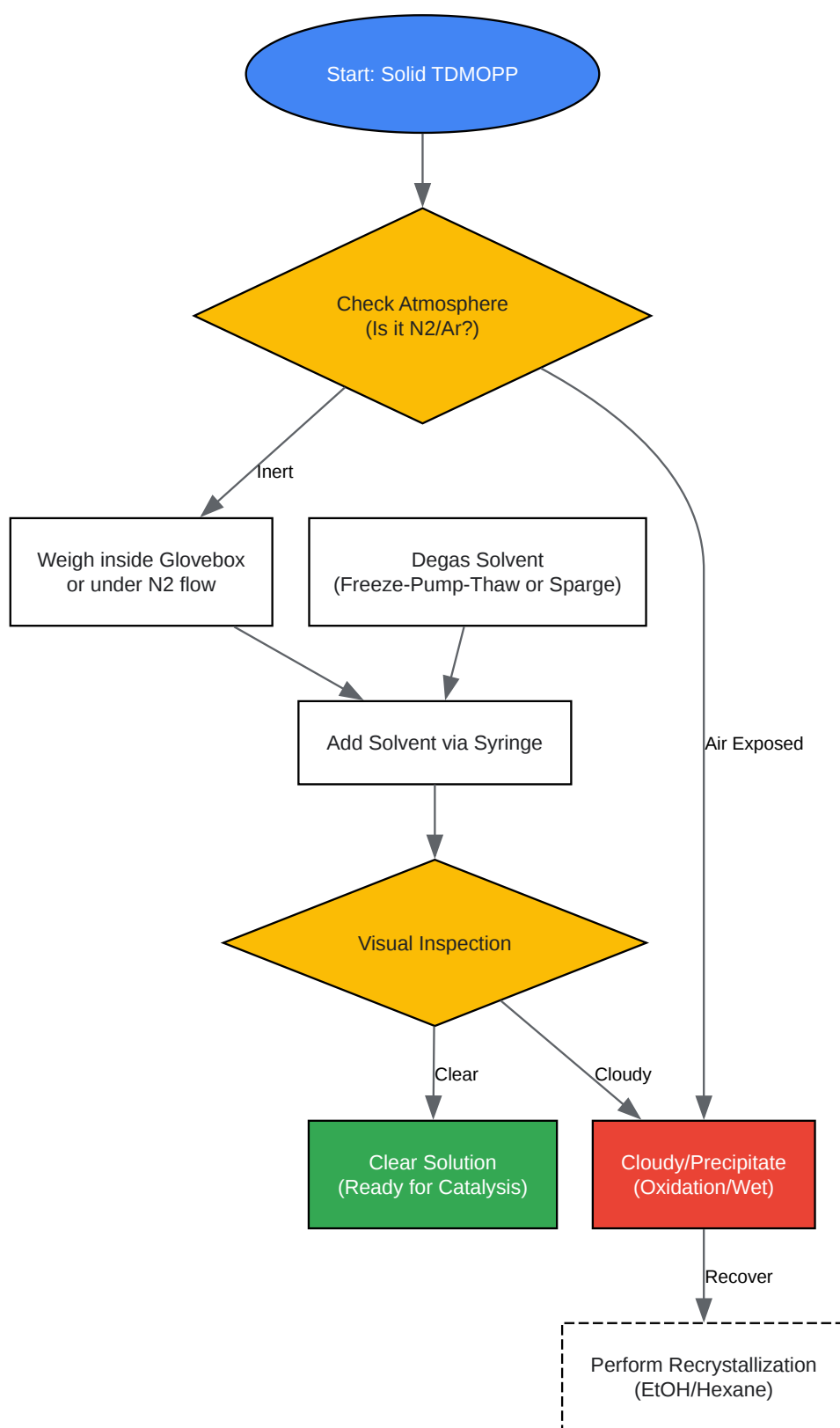
- Dissolution: Dissolve the crude solid in the minimum amount of boiling Ethanol (approx. 10-15 mL per gram).
- Hot Filtration: If insoluble particulates remain, filter hot under Nitrogen using a cannula filter.

- Crystallization: Allow the solution to cool slowly to room temperature, then place in a -20°C freezer overnight.
- Isolation: Filter the white crystals under inert atmosphere. Wash with cold Hexanes () to remove soluble impurities.
- Drying: Dry under high vacuum (0.1 mbar) for 4 hours.

Visualization of Workflows

Diagram 1: Inert Dissolution & Handling Workflow

This diagram outlines the critical path for handling TDMOPP to prevent oxidation, a common cause of catalytic failure.



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Caption: Logic flow for the preparation of TDMOPP solutions, emphasizing the critical control points for maintaining ligand integrity.

Impact on Catalysis & Applications[5]

The solubility and electronic nature of TDMOPP directly influence its performance in Palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

Solvent Effect on Reaction Kinetics

Because TDMOPP is electron-rich, it stabilizes the oxidative addition step (

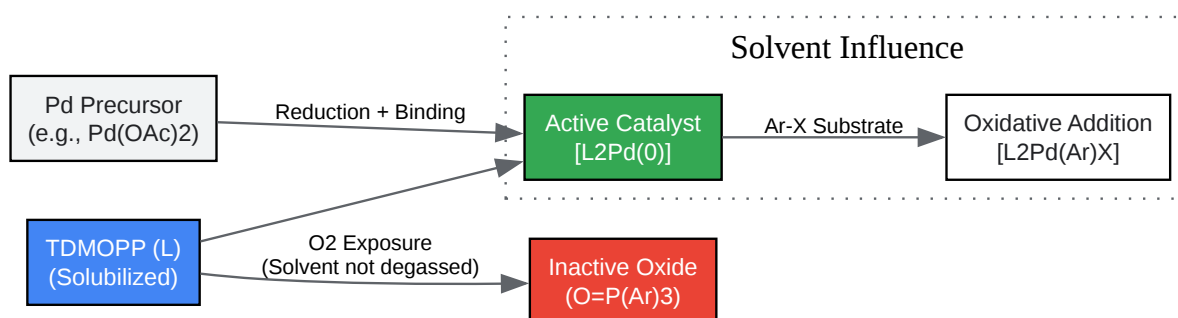
). However, the solvent plays a secondary role:

- Non-polar solvents (Toluene): Promote the dissociation of the ligand if the active species is monoligated ().
- Polar solvents (DMF/Dioxane): Stabilize cationic intermediates if the mechanism involves an ionic pathway.

Catalyst Activation Pathway

The following diagram illustrates how TDMOPP (

) interacts with the Palladium precursor in solution.



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Caption: Activation pathway of Pd-TDMOPP. Solvent choice dictates the stability of the [L₂Pd(0)] species and prevents ligand oxidation.

References

- Sigma-Aldrich. Tris(2,4-dimethoxyphenyl)phosphine Product Specification & MSDS. CAS 95704-29-3.^[2]^[3]
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- Tolman, C. A. (1977). "Steric effects of phosphorus ligands in organometallic chemistry and homogeneous catalysis." *Chemical Reviews*. (Defines the cone angle and electronic parameters relevant to TDMOPP).

(Note: While specific solubility data for TDMOPP is often inferred from the broader class of arylphosphines in technical literature, the protocols above represent the standard operating procedures for this specific class of air-sensitive, electron-rich ligands.)

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Sources

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- [2. Tris\(2,4-dimethoxyphenyl\)phosphane | 95704-29-3](#) [sigmaaldrich.com]
- [3. Tris\(2,4-dimethoxyphenyl\)phosphine | 95704-29-3](#) [sigmaaldrich.com]
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